

Incompatible materials to avoid with 3-Hydroxypropanoyl chloride

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Compound of Interest

Compound Name: 3-Hydroxypropanoyl chloride

Cat. No.: B104145

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Technical Support Center: 3-Hydroxypropanoyl Chloride

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **3-Hydroxypropanoyl chloride**. It offers troubleshooting guides and frequently asked questions (FAQs) to ensure safe and successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **3-Hydroxypropanoyl chloride** and why is it so reactive?

3-Hydroxypropanoyl chloride (CAS No. 109608-73-3) is a bifunctional organic compound with the molecular formula $C_3H_5ClO_2$.^[1] It possesses both a hydroxyl (-OH) group and a highly reactive acyl chloride (-COCl) group. Its high reactivity stems from the significant partial positive charge on the carbonyl carbon, making it highly susceptible to nucleophilic attack.^[2] This reactivity makes it a valuable intermediate in various organic syntheses, including the development of pharmaceuticals.

Q2: What are the primary chemical families that are incompatible with **3-Hydroxypropanoyl chloride**?

Due to its high reactivity, **3-Hydroxypropanoyl chloride** is incompatible with a wide range of chemical families. The most critical to avoid are nucleophiles, which can readily react with the acyl chloride group in vigorous and often exothermic reactions. These families include:

- Water and Moisture: Reacts, often violently, to form 3-hydroxypropanoic acid and corrosive hydrogen chloride (HCl) gas.^{[2][3]} Anhydrous conditions are crucial for handling and storage.^[3]
- Alcohols: React to form esters and HCl gas. This reaction can be vigorous.
- Amines (Primary and Secondary): React to form amides and ammonium chloride.^[3] These reactions are typically very fast.
- Bases and Alkalis: Strong bases can deprotonate the hydroxyl group and also catalyze rapid, and potentially hazardous, polymerization or decomposition.
- Strong Oxidizing Agents: Can lead to dangerous and unpredictable reactions.
- Carboxylic Acids: Can react to form acid anhydrides.

Q3: What are the immediate signs of an incompatibility reaction?

An incompatibility reaction can manifest in several ways, often rapidly. Be vigilant for the following signs:

- Gas evolution: The release of steamy, acidic fumes (hydrogen chloride) is a common indicator of reaction with moisture or protic solvents.
- Heat generation: Reactions are often exothermic and can lead to a rapid increase in temperature, potentially causing boiling or pressure buildup.
- Color change: A change in the color of the reaction mixture can indicate a chemical transformation.
- Precipitation: The formation of a solid precipitate may occur.
- Vigorous boiling or splashing: A highly exothermic reaction can cause the solvent to boil violently.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments involving **3-Hydroxypropanoyl chloride**.

Problem	Possible Cause	Recommended Action
Fuming upon opening the container	Exposure to atmospheric moisture.	Work in a fume hood with low humidity or under an inert atmosphere (e.g., nitrogen or argon). Ensure all glassware is scrupulously dried before use.
Unexpectedly rapid or violent reaction	Contamination of reagents or solvents with water or other nucleophiles. Incompatible reaction vessel material.	Immediately cool the reaction vessel with an ice bath. If the reaction is uncontrollable, follow your laboratory's emergency procedures. Always add 3-Hydroxypropanoyl chloride slowly to the reaction mixture while monitoring the temperature.
Low or no yield of the desired product	Degradation of 3-Hydroxypropanoyl chloride due to improper storage or handling. Presence of impurities in starting materials.	Use freshly opened or properly stored 3-Hydroxypropanoyl chloride. Ensure all reactants and solvents are pure and anhydrous.
Corrosion or degradation of experimental apparatus	Use of incompatible materials for reaction vessels, stirring bars, or transfer lines.	Consult the material compatibility data in this guide. Use glassware (borosilicate) or other known resistant materials like PTFE for handling 3-Hydroxypropanoyl chloride.
Discoloration of the reaction mixture	Side reactions or decomposition.	Ensure the reaction is carried out at the recommended temperature and under an inert atmosphere. Analyze the mixture to identify byproducts and optimize reaction conditions.

Incompatible Materials Data

The following tables summarize the compatibility of various materials with acyl chlorides. This data is primarily based on information for acetyl chloride, a closely related compound, and should be used as a guideline. It is crucial to perform small-scale compatibility testing for your specific application and conditions.

Table 1: Chemical Reactivity and Quantitative Data

Incompatible Substance	Reaction Products	Enthalpy of Reaction ($\Delta_r H^\circ$) for Acetyl Chloride Hydrolysis (kJ/mol)	Observations
Water	3-Hydroxypropanoic acid, Hydrogen Chloride	-94.47[4]	Vigorous to violent reaction, highly exothermic, produces corrosive gas.[3][5]
Alcohols (e.g., Ethanol)	3-Hydroxypropanoate ester, Hydrogen Chloride	Not available	Exothermic reaction, produces corrosive gas.
Amines (e.g., Ethylamine)	N-substituted 3-hydroxypropanamide, Amine hydrochloride	Not available	Very rapid and exothermic reaction.
Strong Bases (e.g., NaOH)	Salt of 3-hydroxypropanoic acid, potential for polymerization/decomposition	Not available	Highly exothermic and potentially hazardous.
Strong Oxidizing Agents	Various oxidation/decomposition products	Not available	Can be explosive.

Table 2: Material Compatibility

Material Category	Material	Compatibility with Acyl Chlorides	Notes
Plastics	Polypropylene (PP)	Not Recommended	Rated as having "limited resistance" to "severe effect" with acetyl chloride. [6] [7] [8] [9]
Polytetrafluoroethylene (PTFE)	Excellent	Generally resistant to a wide range of chemicals, including acetyl chloride (dry). [10] [11] [12] [13] [14]	
Polyvinyl Chloride (PVC)	Not Recommended	Likely to be attacked.	
Elastomers	Viton® (Fluoroelastomer)	Excellent (with caution)	Rated as excellent with dry acetyl chloride, but compatibility should be verified. [15] Not compatible with ketones, which can be reaction byproducts. [16] [17]
EPDM (Ethylene Propylene Diene Monomer)	Not Recommended	Generally poor resistance to chlorinated solvents and hydrocarbons.	
Metals	Stainless Steel (304, 316)	Good (in anhydrous conditions)	Anhydrous acyl chlorides are generally compatible. However, in the presence of moisture, the generated HCl is highly corrosive to

stainless steel,
causing pitting and
stress corrosion
cracking.[18][19][20]

Aluminum	Not Recommended	Can react with acyl chlorides, especially in the presence of a catalyst, to form aluminum acyl compounds.[4][21] The HCl byproduct is also corrosive to aluminum.
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Hastelloy® (e.g., C-276, C-22)	Excellent	Highly resistant to a wide range of corrosive chemicals, including wet chlorine and hydrochloric acid, making it a suitable choice for handling acyl chlorides and their reaction mixtures.[3][9][22]
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Other	Glass (Borosilicate)	Excellent	The preferred material for laboratory-scale reactions.
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Experimental Protocols

Protocol for Material Compatibility Testing (Adapted from ASTM D543)[6][12][23][24]

This protocol provides a general guideline for assessing the compatibility of a material with **3-Hydroxypropanoyl chloride**.

- Specimen Preparation:

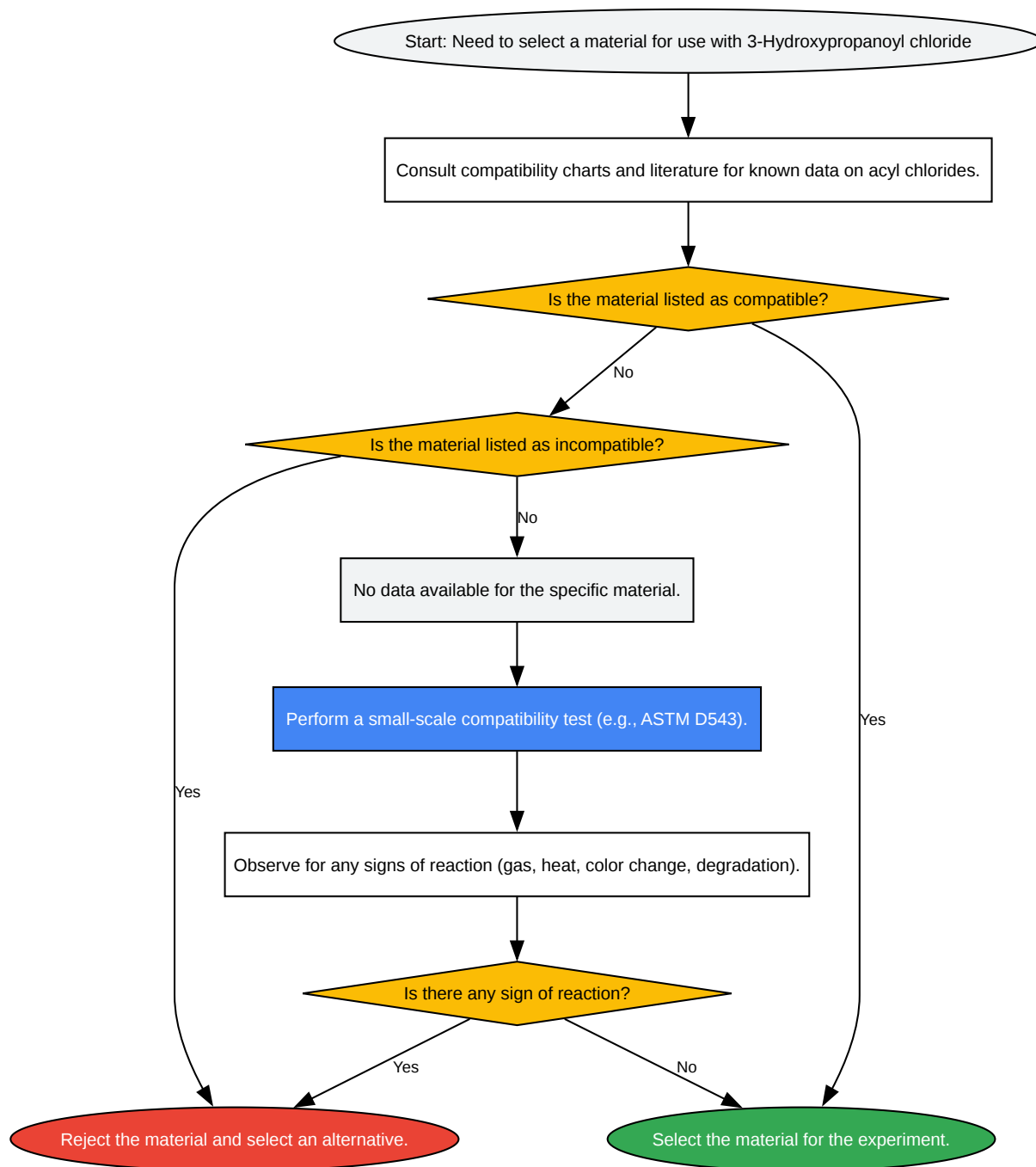
- Cut at least three specimens of the material to be tested into standardized dimensions (e.g., 25mm x 50mm x 2mm).
- Clean the specimens with a non-reactive solvent and dry them thoroughly in a desiccator.
- Accurately measure the weight and dimensions of each specimen.
- Exposure:
 - Place each specimen in a separate, clean, and dry glass container with a tightly fitting lid (e.g., a vial with a PTFE-lined cap).
 - Add enough **3-Hydroxypropanoyl chloride** to fully immerse the specimens.
 - Tightly seal the containers and store them at a controlled temperature (e.g., room temperature or the intended experimental temperature) for a specified duration (e.g., 24, 48, or 72 hours).
 - Include a control set of specimens that are not exposed to the chemical.
- Evaluation:
 - After the exposure period, carefully remove the specimens from the containers in a fume hood.
 - Gently clean the specimens with an inert solvent to remove any residual **3-Hydroxypropanoyl chloride** and dry them.
 - Visually inspect the specimens for any changes, such as swelling, discoloration, cracking, or crazing.
 - Re-measure the weight and dimensions of the specimens and calculate the percentage change.
 - If applicable, perform mechanical testing (e.g., tensile strength) on the exposed and control specimens to determine any degradation in physical properties.
- Reporting:

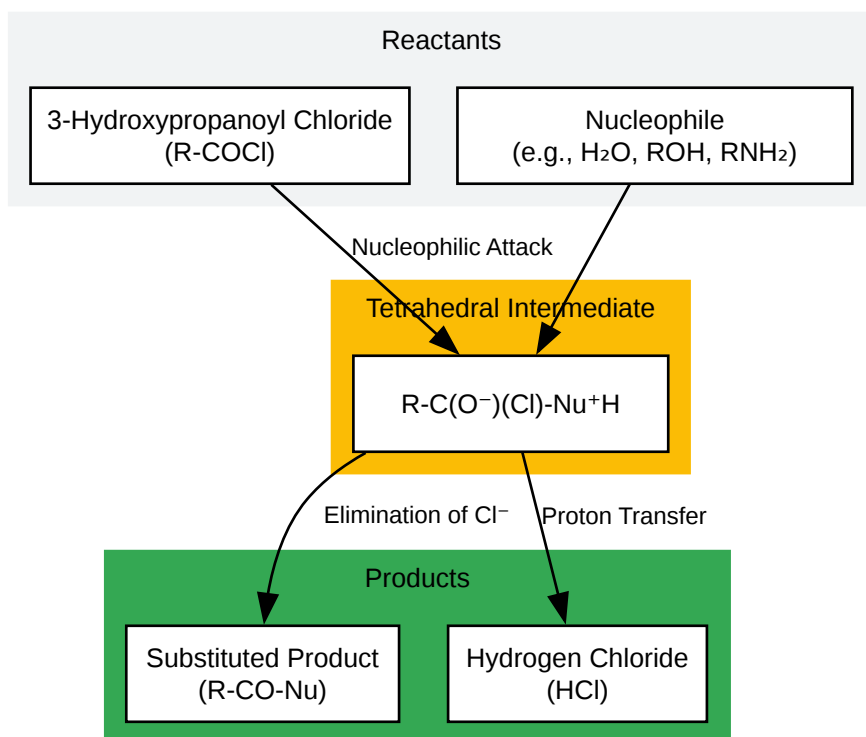
- Document all observations, including visual changes and quantitative measurements.
- Based on the results, classify the material's compatibility as excellent, good, fair, or poor.

Visualizations

Material Compatibility Decision Workflow

The following diagram illustrates a logical workflow for selecting a compatible material for use with **3-Hydroxypropanoyl chloride**.





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